

An In-Depth Technical Guide to the Synthesis of N-(Dithiocarboxy)sarcosine

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Compound of Interest

Compound Name: *N*-(Dithiocarboxy)sarcosine

CAS No.: 40520-03-4

Cat. No.: B1212213

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This guide provides a comprehensive, technically-grounded protocol for the synthesis of **N-(Dithiocarboxy)sarcosine**. Designed for researchers and professionals in chemical and drug development, this document moves beyond a simple recitation of steps to elucidate the underlying chemical principles, ensuring a robust and reproducible methodology. We will explore the reaction mechanism, detail a validated experimental protocol, and address critical safety and characterization considerations.

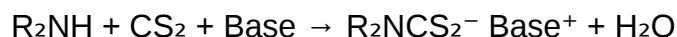
Part 1: The Core Chemistry - Principles and Mechanism

The synthesis of **N-(Dithiocarboxy)sarcosine** is a classic example of dithiocarbamate formation from a secondary amine. Dithiocarbamates are a versatile class of organosulfur compounds, widely utilized as ligands in coordination chemistry, accelerators in vulcanization, and as functional motifs in biologically active molecules^{[1][2]}.

The core reaction involves the nucleophilic addition of the secondary amine, sarcosine (N-methylglycine), to the electrophilic carbon atom of carbon disulfide (CS₂). Sarcosine's structure, featuring both a secondary amine and a carboxylic acid, presents unique considerations.

The Reaction Mechanism

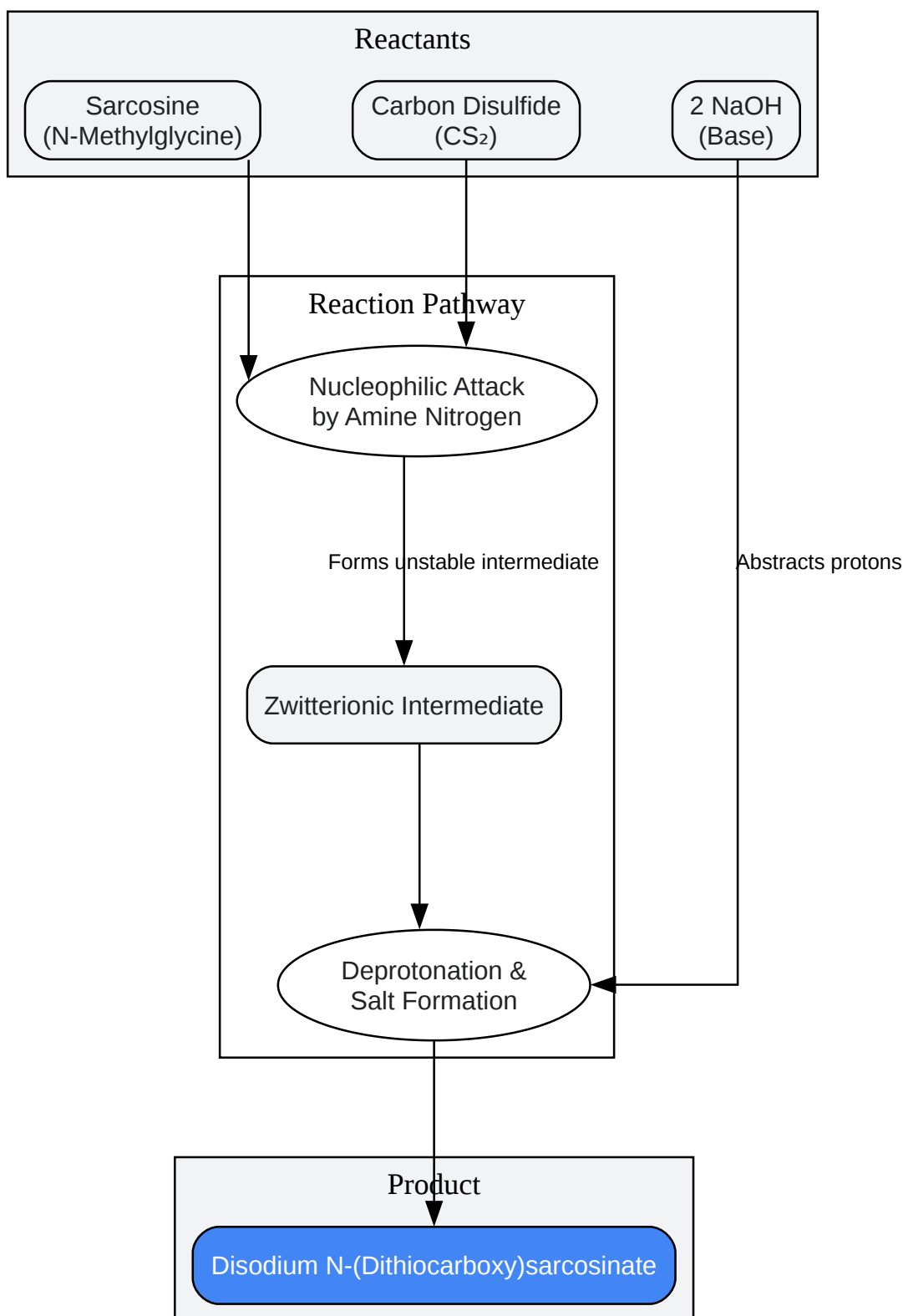
The synthesis is typically conducted in the presence of a base. The overall transformation can be described by the following equation^[1]:



In the case of sarcosine, the reaction proceeds as follows:

- **Activation/Deprotonation:** While secondary amines are inherently nucleophilic and can react directly with CS₂, the presence of a base such as sodium hydroxide (NaOH) is crucial for driving the reaction to completion and forming a stable salt^{[3][4]}. The base serves a dual purpose: it deprotonates the carboxylic acid group of sarcosine, forming sodium sarcosinate, and neutralizes the resulting dithiocarbamic acid intermediate to form the final salt.
- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of sarcosine attacks the electron-deficient carbon atom of carbon disulfide. This forms a zwitterionic intermediate.
- **Proton Transfer & Salt Formation:** The intermediate is unstable and is readily deprotonated by the base to form the stable dithiocarbamate dianion salt, in this case, the disodium salt of **N-(Dithiocarboxy)sarcosine**.

The following diagram illustrates the fundamental steps of the reaction mechanism.



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Caption: Reaction mechanism for the synthesis of **N-(Dithiocarboxy)sarcosine** salt.

Part 2: Synthesis Protocol - A Validated Method

This section details a reliable, step-by-step protocol for the synthesis of the disodium salt of **N-(Dithiocarboxy)sarcosine**. The procedure is designed for self-validation by incorporating controls and clear observational cues.

Materials and Equipment

Reagents:

- Sarcosine (N-methylglycine), $\geq 98\%$ purity
- Sodium Hydroxide (NaOH), pellets or $\geq 97\%$ purity
- Carbon Disulfide (CS₂), $\geq 99\%$ purity
- Deionized Water
- Ethanol or Isopropanol (for precipitation)

Equipment:

- Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice-water bath
- Condenser (optional, for longer reaction times)
- Standard laboratory glassware (beakers, graduated cylinders)
- Buchner funnel and filter paper
- Vacuum flask

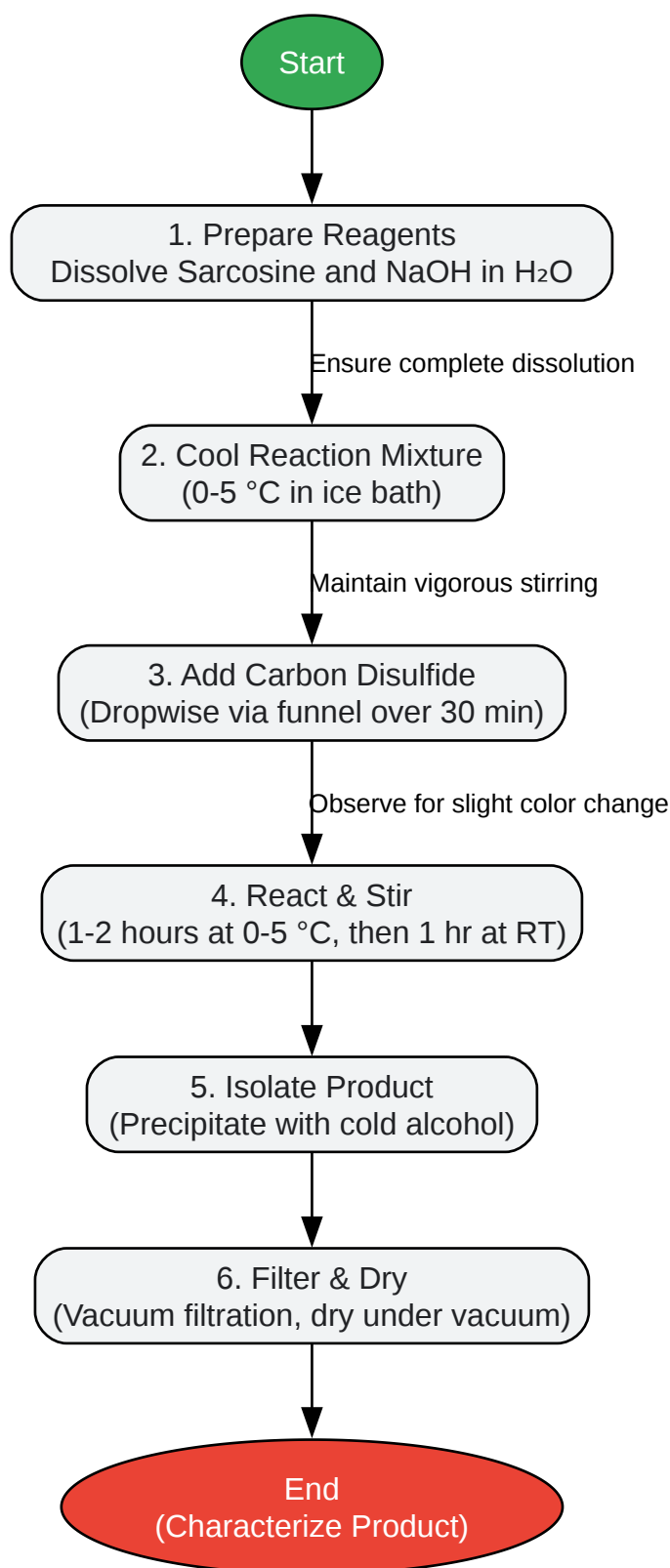
Quantitative Data

The following table outlines the molar quantities and amounts for a representative 10 mmol scale synthesis. Adjust as necessary for your specific requirements.

Reagent	Formula	M.W. (g/mol)	Moles (mmol)	Equivalents	Amount
Sarcosine	C ₃ H ₇ NO ₂	89.09	10.0	1.0	0.89 g
Sodium Hydroxide	NaOH	40.00	20.0	2.0	0.80 g
Carbon Disulfide	CS ₂	76.14	11.0	1.1	0.84 g (0.66 mL)
Deionized Water	H ₂ O	18.02	-	-	20 mL

Experimental Workflow Diagram

The following diagram provides a high-level overview of the entire experimental process, from setup to final product isolation.



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Caption: Step-by-step experimental workflow for the synthesis protocol.

Step-by-Step Procedure

CAUTION: This procedure involves highly flammable and toxic carbon disulfide and should be performed exclusively within a certified chemical fume hood. Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, is mandatory.^{[5][6]}

- **Preparation of Sarcosinate Solution:** In a 100 mL three-neck round-bottom flask equipped with a magnetic stir bar, dissolve 0.80 g (20.0 mmol) of sodium hydroxide in 20 mL of deionized water. Once the NaOH has fully dissolved and the solution has cooled, add 0.89 g (10.0 mmol) of sarcosine. Stir until a clear, homogeneous solution is obtained. This step forms the sodium salt of sarcosine, enhancing its reactivity.
- **Cooling:** Place the flask in an ice-water bath and stir the solution for 15-20 minutes, allowing the internal temperature to equilibrate to 0-5 °C. This is a critical step to manage the exothermic nature of the reaction with carbon disulfide.
- **Addition of Carbon Disulfide:** Transfer 0.66 mL (11.0 mmol) of carbon disulfide into a dropping funnel. Add the CS₂ dropwise to the vigorously stirred sarcosinate solution over a period of approximately 30 minutes. Causality: A slow, controlled addition is essential to dissipate heat effectively and prevent the formation of unwanted byproducts. A slight yellowing of the solution may be observed.
- **Reaction:** After the addition is complete, continue to stir the reaction mixture in the ice bath for an additional 1-2 hours. Afterwards, remove the ice bath and allow the mixture to warm to room temperature, stirring for another hour to ensure the reaction proceeds to completion.
- **Product Isolation:** To the resulting aqueous solution, slowly add 40-50 mL of cold ethanol or isopropanol while stirring. The disodium salt of **N-(Dithiocarboxy)sarcosine** is less soluble in this mixed solvent system and will precipitate out as a pale solid.
- **Filtration and Drying:** Collect the precipitated solid by vacuum filtration using a Buchner funnel. Wash the solid cake with a small amount of cold ethanol to remove any unreacted starting materials. Dry the product under vacuum to yield the final compound.

Part 3: Characterization and Quality Control

Confirmation of the synthesized product's identity and purity is essential. The following techniques are recommended:

- **Infrared (IR) Spectroscopy:** The IR spectrum provides key diagnostic information. Look for the disappearance of the N-H stretch from the parent sarcosine and the appearance of a strong band in the $1470\text{--}1500\text{ cm}^{-1}$ region, characteristic of the C-N "thioureide" bond, which has significant double-bond character[7]. Additionally, characteristic C=S stretching bands will appear in the $950\text{--}1050\text{ cm}^{-1}$ range[8].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy in a suitable solvent (e.g., D_2O) can confirm the structure. The ^1H NMR will show signals corresponding to the N-methyl and methylene protons. The ^{13}C NMR is particularly useful for identifying the unique signal of the -NCS_2^- carbon, typically found far downfield.
- **Elemental Analysis:** Provides quantitative confirmation of the elemental composition (C, H, N, S) of the synthesized salt, which can be compared to the calculated theoretical values.

Part 4: Safety Considerations and Best Practices

The primary hazard in this synthesis is carbon disulfide (CS_2). It is a highly toxic, volatile, and extremely flammable liquid with a very low autoignition temperature (around $90\text{ }^\circ\text{C}$)[5][9].

- **Handling:** Always handle CS_2 in a well-ventilated fume hood. Prevent any contact with hot surfaces, such as hot plates or steam lines, as this can cause ignition[10].
- **Fire Safety:** Keep a Class B fire extinguisher (e.g., CO_2 or dry chemical) readily accessible. Ensure all electrical equipment is properly grounded to prevent ignition from static discharge[11].
- **Exposure:** Inhalation of CS_2 vapors can cause severe health effects, targeting the central and peripheral nervous systems. Skin contact can cause irritation and burns[10]. Always wear appropriate PPE.
- **Waste Disposal:** Dispose of all CS_2 -containing waste in properly labeled, sealed containers according to institutional and local environmental regulations. Do not pour down the drain[5].

Conclusion

The synthesis of **N-(Dithiocarboxy)sarcosine** is a straightforward and robust procedure based on the well-established reaction between a secondary amine and carbon disulfide. By carefully controlling the reaction temperature through slow, dropwise addition of CS₂ into a cooled basic solution of sarcosine, high yields of the target dithiocarbamate salt can be reliably obtained. Adherence to strict safety protocols, particularly concerning the handling of carbon disulfide, is paramount for a safe and successful synthesis. The characterization methods outlined provide a clear pathway for validating the structure and purity of the final product, making it suitable for subsequent applications in research and development.

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